1-Chloro-2,4-dimethyl-3-nitrobenzene CAS number

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Compound of Interest

Compound Name:	*1-Chloro-2,4-dimethyl-3-nitrobenzene*
CAS No.:	*67531-70-8*
Cat. No.:	*B3149631*

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Chemical Identity and Physicochemical Profile

Nomenclature and Identification

1-Chloro-2,4-dimethyl-3-nitrobenzene is a polysubstituted benzene derivative. The specific arrangement of its functional groups is crucial to its chemical behavior. Its unique identifier in the Chemical Abstracts Service (CAS) registry is 67531-70-8.[1]

Systematic IUPAC Name: **1-Chloro-2,4-dimethyl-3-nitrobenzene** Synonym: 3-Nitro-4-chloro-o-xylene CAS Number: 67531-70-8[1] Molecular Formula: $C_8H_8ClNO_2$[1]

Physicochemical Properties

The physical and chemical properties of this compound are dictated by the interplay of its substituents. The nitro group is strongly electron-withdrawing, while the methyl groups are electron-donating. The chlorine atom also exhibits an inductive electron-withdrawing effect. These characteristics influence its solubility, melting point, and reactivity.

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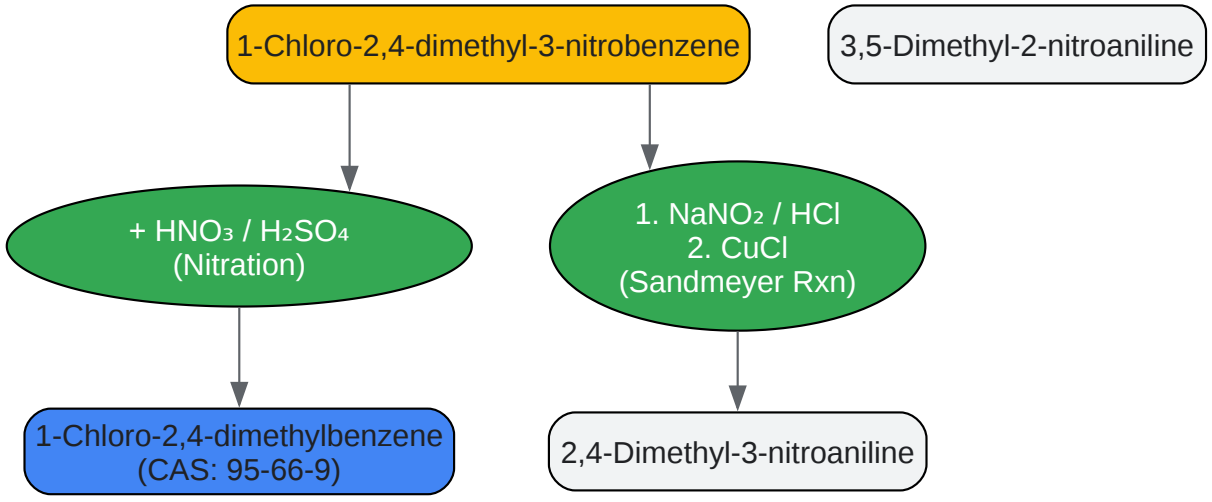
Property	Value	Source
Molecular Weight	185.61 g/mol	[1]
Appearance	Solid (predicted)	[1]
InChI Key	ADRVFIZSNISDMU-UHFFFAOYSA-N	[1]

Synthesis and Manufacturing Strategies

The synthesis of **1-Chloro-2,4-dimethyl-3-nitrobenzene** requires careful consideration of the directing effects of the substituents on the aromatic ring. The primary challenge lies in achieving the specific 1,2,3,4-substitution pattern.

Retrosynthetic Analysis

A logical retrosynthetic approach involves dissecting the molecule to identify readily available starting materials. The most straightforward disconnections point towards electrophilic aromatic substitution reactions, such as nitration or chlorination, on a less substituted precursor.



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Caption: Retrosynthetic pathways for **1-Chloro-2,4-dimethyl-3-nitrobenzene**.

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Key Synthetic Pathways

Pathway A: Electrophilic Nitration of 1-Chloro-2,4-dimethylbenzene

The most direct conceptual route is the nitration of 1-chloro-2,4-dimethylbenzene.[2] The final position of the incoming nitro group is determined by the cumulative directing effects of the existing substituents.[1]

- -Cl group: Ortho, para-directing (positions 2, 4, 6).
- -CH_3 groups (at 2 and 4): Ortho, para-directing.

The confluence of these directing effects makes positions 3 and 5 the most likely sites for nitration.[1] Therefore, this reaction would likely yield a mixture of isomers, including the desired **1-chloro-2,4-dimethyl-3-nitrobenzene** and 1-chloro-2,4-dimethyl-5-nitrobenzene, requiring subsequent separation.[1]

Pathway B: Sandmeyer Reaction from a Substituted Aniline

A more regioselective approach involves starting with a precursor where the nitrogen functionality is already in place. For instance, the synthesis of the related isomer 1-chloro-2,4-dimethyl-5-nitrobenzene has been achieved starting from 2,4-dimethyl-5-nitroaniline via a Sandmeyer reaction.[3] A similar strategy could be envisioned for the target compound if a suitable aniline precursor, such as 2,4-dimethyl-3-nitroaniline, were available. This involves diazotization of the aniline followed by treatment with a copper(I) chloride source.[1][3]

Exemplary Laboratory Protocol: Nitration of 1-Chloro-2,4-dimethylbenzene

This protocol is a representative method for electrophilic aromatic nitration and should be performed with appropriate safety precautions in a fume hood.

- Preparation: In a three-necked flask equipped with a dropping funnel, magnetic stirrer, and thermometer, cool 20 mL of concentrated sulfuric acid to 0-5 °C in an ice-salt bath.
- Nitrating Mixture: Slowly add 10 mL of concentrated nitric acid to the sulfuric acid while maintaining the temperature below 10 °C.

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- Substrate Addition: Dissolve 1-chloro-2,4-dimethylbenzene (1 equivalent) in a minimal amount of concentrated sulfuric acid. Add this solution dropwise to the cold nitrating mixture over 30 minutes, ensuring the temperature does not exceed 10 °C.
- Reaction: After the addition is complete, allow the mixture to stir at 0-5 °C for 1 hour, then let it slowly warm to room temperature and stir for an additional 2 hours.
- Quenching: Carefully pour the reaction mixture over a large volume of crushed ice.
- Extraction: The resulting precipitate (a mixture of isomers) is collected by vacuum filtration. If the product is oily, extract the aqueous mixture with dichloromethane or ethyl acetate (3 x 50 mL).
- Workup: Wash the combined organic layers with water, followed by a saturated sodium bicarbonate solution, and finally with brine. Dry the organic layer over anhydrous sodium sulfate.
- Purification: After removing the solvent under reduced pressure, the crude product must be purified. Due to the similar physical properties of the isomers, separation typically requires fractional crystallization or column chromatography.[1]

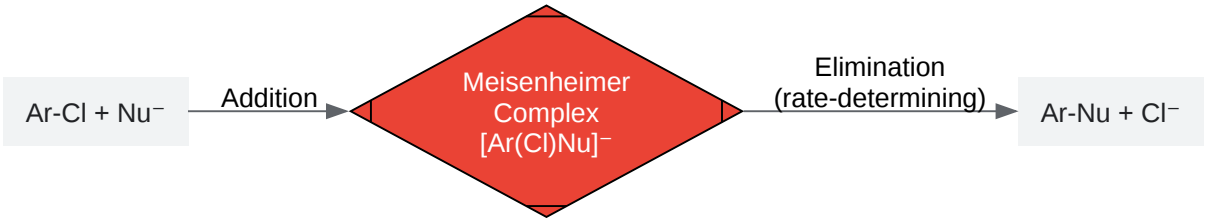
Chemical Reactivity and Mechanistic Insights

The reactivity of **1-Chloro-2,4-dimethyl-3-nitrobenzene** is dominated by the electron-withdrawing nature of the nitro group, which activates the aromatic ring for certain reactions and deactivates it for others.

Nucleophilic Aromatic Substitution (SNAr)

The presence of the strongly electron-withdrawing nitro group ortho and para to the chlorine atom would typically activate the C-Cl bond towards nucleophilic attack. However, in this specific isomer, the nitro group is in the meta position relative to the chlorine. This positioning is less effective at stabilizing the negatively charged Meisenheimer complex intermediate through resonance.[4] Nonetheless, SNAr remains a fundamental reaction pathway for activated aryl halides.[1] The reaction rate and mechanism are profoundly influenced by the nature of the nucleophile and the solvent system.[1]

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Caption: Generalized mechanism for Nucleophilic Aromatic Substitution (SNAr).

Reduction of the Nitro Group

A pivotal transformation for this molecule is the reduction of the nitro group to an amine. This reaction dramatically alters the electronic properties of the ring, converting the electron-withdrawing nitro group into a strongly electron-donating amino group. The resulting 2-chloro-3,5-dimethylaniline is a versatile intermediate for further functionalization.[1]

Common Reducing Agents:

- Metals in acidic media (e.g., Fe/HCl, Sn/HCl)
- Catalytic hydrogenation (e.g., H_2, Pd/C)

This transformation is the gateway to synthesizing a wide array of heterocyclic compounds.[1]

Applications in Research and Development

1-Chloro-2,4-dimethyl-3-nitrobenzene is not typically an end-product but rather a strategic building block in multi-step syntheses.

Precursor for Heterocyclic Compounds

The true synthetic value of this compound is realized after the reduction of its nitro group. The resulting 2-chloro-3,5-dimethylaniline serves as a scaffold for constructing fused heterocyclic rings, which are core structures in many pharmaceuticals and bioactive molecules.[1] Plausible heterocyclic targets include:

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- Benzimidazoles: Via condensation with carboxylic acids or their derivatives.
- Quinazolines: Through reactions involving formylation followed by cyclization with an ammonia source.
- Quinoxalines: By condensation with α-dicarbonyl compounds.

Intermediate in Bioactive Molecules

Substituted chloronitrobenzenes and their derivatives are common intermediates in the synthesis of pharmaceuticals and agrochemicals.[5][6] The specific substitution pattern of **1-Chloro-2,4-dimethyl-3-nitrobenzene** makes it a candidate for creating bespoke molecular frameworks where precise substituent placement is critical for biological activity.

Analytical Characterization

Confirming the identity and purity of **1-Chloro-2,4-dimethyl-3-nitrobenzene** requires a combination of spectroscopic and chromatographic techniques.

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Technique	Expected Observations
^{1}H NMR	Two distinct singlets in the aromatic region (for the two aromatic protons).Two distinct singlets in the aliphatic region (for the two non-equivalent methyl groups).
^{13}C NMR	Six distinct signals in the aromatic region for the non-equivalent aromatic carbons.Two distinct signals in the aliphatic region for the two methyl carbons.
IR Spectroscopy	Strong asymmetric and symmetric N-O stretching bands for the nitro group (~1530-1550 cm^{-1} and ~1345-1365 cm^{-1}).C-Cl stretching vibrations (~1000-1100 cm^{-1}).Aromatic C-H and C=C stretching bands.
Mass Spectrometry (EI)	Molecular ion peak (M^+) at m/z 185, with a characteristic M+2 isotope peak for chlorine (~3:1 ratio).Fragmentation patterns corresponding to the loss of NO_2, Cl, and methyl groups.
GC/HPLC	A single major peak under appropriate conditions, used to assess purity and separate from isomers.[7][8]

Safety, Handling, and Disposal

While a specific, comprehensive safety datasheet for **1-Chloro-2,4-dimethyl-3-nitrobenzene** is not widely available, its hazards can be inferred from structurally related compounds like 1-chloro-2-nitrobenzene and 1-chloro-2,4-dinitrobenzene.[9][10] These compounds are classified as toxic and hazardous.

Hazard Identification

- Toxicity: Likely to be toxic if swallowed, inhaled, or absorbed through the skin.[10][11]

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- Irritation: Expected to cause skin and serious eye irritation/damage.[10][12]
- Sensitization: May cause skin sensitization upon repeated contact.[9]
- Environmental Hazard: Potentially toxic to aquatic life with long-lasting effects.[11]

Personal Protective Equipment (PPE)

- Hand Protection: Wear suitable chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Use chemical safety goggles or a face shield.
- Skin and Body Protection: Wear a lab coat and appropriate protective clothing.
- Respiratory Protection: Handle only in a well-ventilated fume hood. If dust or aerosols are generated, use a certified respirator.

Storage and Disposal

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing and reducing agents.
- Disposal: Dispose of waste material and containers in accordance with local, state, and federal regulations. This material should be treated as hazardous waste.[13]

Conclusion

1-Chloro-2,4-dimethyl-3-nitrobenzene is a specialized chemical intermediate whose value lies in its potential for controlled chemical transformations. While its synthesis can be challenging due to isomerism, its unique structure offers access to specific aniline derivatives that are precursors to complex heterocyclic systems. A thorough understanding of its reactivity, particularly the interplay of its directing groups and the transformative potential of its nitro functionality, is essential for its effective use in synthetic chemistry. Adherence to strict safety protocols, guided by data from analogous compounds, is mandatory for its handling. This guide provides the foundational knowledge for researchers to safely and effectively incorporate this versatile building block into their synthetic programs.

References

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- PubChem. 1-Chloro-2-methyl-3,4-dinitrobenzene. [Link]
- NIST WebBook. Benzene, 1-chloro-2-methyl-3-nitro-. [Link]
- International Labour Organization. ICSC 0416 - 1-CHLORO-2,4-DINITROBENZENE. [Link]
- ChemBK. 1-chloro-2-methyl-3-nitrobenzene. [Link]
- PubChem. 1-Chloro-2,4-Dinitrobenzene. [Link]
- PubChem. 1-Chloro-2,4-dimethyl-5-nitrobenzene. [Link]
- MDPI. Synthesis and Crystal Structure of 1-Chloro-2-methyl-4-nitrobenzene. [Link]
- ResearchGate. (PDF) 1-Chloro-2-methyl-3-nitrobenzene. [Link]
- ResearchGate. LC-APCI(−)-MS Determination of 1-Chloro-2,4-dinitrobenzene. [Link]
- Loba Chemie. 1-CHLORO-2-4-DINITROBENZENE AR MSDS. [Link]
- ResearchGate. Synthesis of 1-chloro-2-methyl-4-nitrobenzene (3). [Link]
- Filo. Explanation of the difference in reactivity between 1-chloro-2-nitrobenzene and 1-chloro-3-nitrobenzene. [Link]
- FooDB. Showing Compound 1-chloro-2,4-dinitrobenzene (FDB030243). [Link]
- Chemsrc. 1-Chloro-2,5-dimethyl-3-nitrobenzene | CAS#:13711-22-3. [Link]
- PMC. 1-Chloro-2-methyl-3-nitrobenzene. [Link]
- NIST WebBook. Benzene, 1-chloro-2,4-dinitro- IR Spectrum. [Link]
- ATSDR. ANALYTICAL METHODS. [Link]
- ResearchGate. Synthesis and Crystal Structure of 1-Chloro-2-methyl-4-nitrobenzene. [Link]
- NIST WebBook. Benzene, 1-chloro-2,4-dinitro- Mass spectrum. [Link]

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- NIST WebBook. Benzene, 1-chloro-2,4-dinitro- Gas Phase IR Spectrum. [Link]
- ResearchGate. 1H NMR spectra of 1-chloro-4-(2-nitrovinyl) benzene (1e). [Link]
- OECD Existing Chemicals Database. 1-Chloro-2-nitrobenzene. [Link]
- SpectraBase. Benzene, 1-chloro-2-nitro-4-(3-nitrobenzylidenamino)- 1H NMR Spectrum. [Link]
- YouTube. 1-Chloro-2, 4-dinitrobenzene undergoes hydrolysis on heating with a... [Link]

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Sources

- 1. 1-Chloro-2,4-dimethyl-3-nitrobenzene | 67531-70-8 | Benchchem [benchchem.com]
- 2. 1-CHLORO-2,4-DIMETHYLBENZENE AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 3. 1-CHLORO-2,4-DIMETHYL-5-NITRO-BENZENE synthesis - chemicalbook [chemicalbook.com]
- 4. Explanation of the difference in reactivity between 1-chloro-2-nitrobenze.. [askfilo.com]
- 5. CAS 83-42-1: 1-Chloro-2-methyl-3-nitrobenzene | CymitQuimica [cymitquimica.com]
- 6. chembk.com [chembk.com]
- 7. researchgate.net [researchgate.net]
- 8. atsdr.cdc.gov [atsdr.cdc.gov]
- 9. ICSC 0416 - 1-CHLORO-2,4-DINITROBENZENE [chemicalsafety.ilo.org]
- 10. gustavus.edu [gustavus.edu]
- 11. lobachemie.com [lobachemie.com]
- 12. 1-Chloro-2-methyl-3,4-dinitrobenzene | C7H5ClN2O4 | CID 15889632 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. datasheets.scbt.com [datasheets.scbt.com]

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